

Essential Safety and Operational Guidance for Handling (-)-Stylopine

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Compound of Interest

Compound Name: (-)-Stylopine

Cat. No.: B1682497

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For researchers, scientists, and drug development professionals, ensuring safe handling of chemical compounds is paramount. This document provides essential, immediate safety and logistical information for handling **(-)-Stylopine**, including personal protective equipment (PPE) recommendations, operational procedures, and disposal plans.

While **(-)-Stylopine** is not classified as a hazardous substance or mixture, adherence to standard laboratory safety protocols is crucial to minimize exposure and ensure a safe working environment.^[1] The toxicological properties of this material have not been thoroughly investigated, warranting a cautious approach.^[2]

Personal Protective Equipment (PPE)

To prevent accidental exposure, the following personal protective equipment should be worn when handling **(-)-Stylopine**:

- **Eye Protection:** Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA.^[2] Tightly fitting safety goggles (basket goggles according to EN 166) or a face shield that protects the entire face are recommended to prevent splashes.^[3]
- **Hand Protection:** Wear compatible chemical-resistant gloves to prevent skin exposure.^[2] Nitrile or neoprene gloves are preferred.^[4]
- **Body Protection:** An impervious clothing, such as a disposable gown or a clean lab coat, should be worn to protect the skin.^{[1][4]} This consists of a long-sleeved jacket and long

trousers or a long-sleeved overall.[3]

- Respiratory Protection: Work should be conducted in a well-ventilated area, such as a chemical fume hood, to avoid inhalation of dust or aerosols.[1] If ventilation is inadequate, a NIOSH/MSHA or European Standard EN 149 approved respirator should be worn.[2]

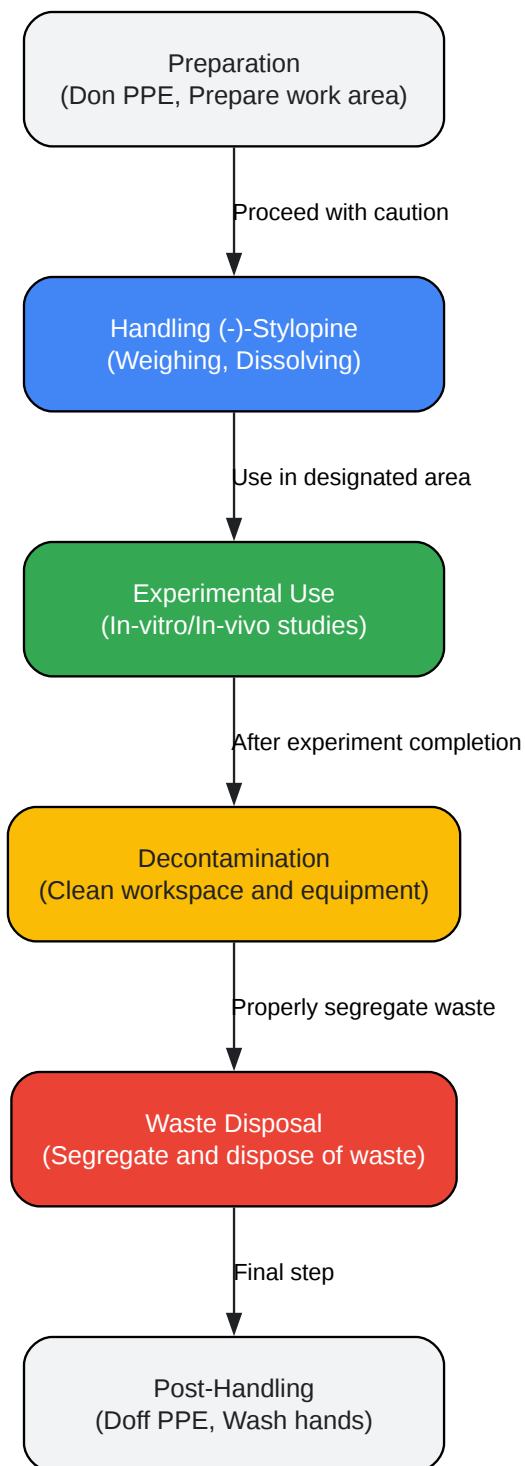
Quantitative Safety Data

At present, there are no established occupational exposure limits (OELs) for **(-)-Stylopine**.^[1] Researchers should handle the compound with care, assuming it may have biological activity based on in-vitro studies.

Parameter	Value	Reference
Occupational Exposure Limit (OEL)	No data available	[1]
Carcinogenicity	No component of this product present at a level equal to or greater than 0.1% is identified as a probable, possible or confirmed human carcinogen by IARC, ACGIH, NTP, or OSHA.	[1]

Experimental Workflow for Safe Handling

The following diagram outlines the procedural steps for the safe handling of **(-)-Stylopine**, from preparation to disposal.



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